

# Application Notes and Protocols: Formulation of Dental Composites with Ditrimehylolpropane Tetraacrylate

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## Compound of Interest

Compound Name: *Ditrimehylolpropane tetraacrylate*

Cat. No.: *B1581405*

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These application notes provide a comprehensive overview and detailed protocols for the formulation and characterization of experimental dental composites incorporating **Ditrimehylolpropane tetraacrylate** (Di-TMPTTA). Di-TMPTTA is a tetra-functional monomer that can act as a cross-linking agent to potentially enhance the mechanical properties and stability of dental restorative materials.

## Introduction

Dental composites are primarily composed of a resin matrix, inorganic fillers, a coupling agent, and a photoinitiator system. The choice of monomers for the resin matrix is critical as it dictates the material's handling characteristics, polymerization kinetics, and final physical and biocompatibility properties. Standard monomers include Bisphenol A-glycidyl methacrylate (BisGMA), urethane dimethacrylate (UDMA), and triethylene glycol dimethacrylate (TEGDMA).

The incorporation of multifunctional acrylates, such as **Ditrimehylolpropane tetraacrylate** (Di-TMPTTA), offers the potential for a higher degree of cross-linking. This can lead to improvements in mechanical strength, hardness, and resistance to degradation. However, it may also influence properties such as polymerization shrinkage, stress, and the degree of conversion. These notes provide a framework for formulating and evaluating dental composites containing Di-TMPTTA.

## Proposed Formulation

Based on common formulations for experimental dental composites, a model formulation incorporating Di-TMPTTA is presented below. This formulation replaces a portion of the conventional dimethacrylate diluent monomer (TEGDMA) with Di-TMPTTA to enhance cross-linking.

### Table 1: Proposed Experimental Dental Composite Formulation with Di-TMPTTA

| Component                                      | Class                 | Proposed wt% | Function  |
|--|-----------------------|--------------|---|
| Bisphenol A-glycidyl methacrylate (BisGMA)     | Base Monomer          | 40 - 60%     | Provides high strength and stiffness to the polymer matrix.                         |
| Urethane dimethacrylate (UDMA)                 | Base Monomer          | 10 - 30%     | Offers good toughness and lower viscosity than BisGMA.                              |
| Ditrimethylolpropane tetraacrylate (Di-TMPTTA) | Cross-linking Monomer | 5 - 20%      | High functionality monomer to increase cross-link density.                          |
| Triethylene glycol dimethacrylate (TEGDMA)     | Diluent Monomer       | 0 - 15%      | Reduces viscosity of the resin matrix for improved handling and filler loading.     |
| Silane-treated Barium Glass                    | Filler                | 60 - 80%     | Reinforces the composite, improves mechanical properties, and provides radiopacity. |
| Fumed Silica                                   | Filler                | 1 - 5%       | Adjusts viscosity and handling properties.  |
| Camphorquinone (CQ)                            | Photoinitiator        | 0.2 - 0.5%   | Initiates polymerization upon exposure to blue light (approx. 470 nm).              |
| Ethyl-4-dimethylaminobenzoate (EDMAB)          | Co-initiator          | 0.5 - 1.0%   | Accelerates the polymerization process initiated by CQ.                             |
| Butylated hydroxytoluene (BHT)                 | Inhibitor             | 0.01 - 0.1%  | Prevents premature polymerization and   |

enhances shelf life.

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## Experimental Protocols

Detailed methodologies for the characterization of key properties of Di-TMPTTA-based dental composites are provided below.

### Degree of Conversion (DC) Measurement

The degree of conversion is a critical parameter that indicates the extent of polymerization and influences the final mechanical properties and biocompatibility of the composite.

Protocol:

- Sample Preparation:
  - Mix the uncured composite paste thoroughly.
  - Place a small amount of the uncured paste onto the diamond crystal of an Attenuated Total Reflectance Fourier Transform Infrared (ATR-FTIR) spectrometer.
  - Record the infrared spectrum of the uncured material. Key peaks to monitor are the aliphatic C=C stretching vibration at approximately  $1638\text{ cm}^{-1}$  and an internal standard peak, such as the aromatic C=C stretching at around  $1608\text{ cm}^{-1}$ , which remains unchanged during polymerization.
- Curing:
  - Cover the uncured sample on the ATR crystal with a transparent Mylar strip to prevent oxygen inhibition.
  - Light-cure the sample for 40 seconds using a dental curing light with an intensity of at least  $800\text{ mW/cm}^2$ .
- Post-Cure Spectrum:
  - Immediately after curing, record the FTIR spectrum of the cured sample.

- Calculation:
  - The degree of conversion is calculated based on the change in the peak height ratio of the aliphatic C=C peak to the aromatic C=C peak before and after curing, using the following formula:  $DC (\%) = [1 - (Abs^{1638} / Abs^{1608})_{cured} / (Abs^{1638} / Abs^{1608})_{uncured}] \times 100$

**Table 2: Representative Degree of Conversion Data for Experimental Composites**

| Formulation    | Monomer Composition                 | Degree of Conversion (%)  |
|----------------|-------------------------------------|---|
| Control        | 70% BisGMA, 30% TEGDMA              | 55 - 65%  |
| Experimental A | 60% BisGMA, 20% UDMA, 20% Di-TMPTTA | Expected to be comparable or slightly lower due to restricted mobility. |
| Experimental B | 50% BisGMA, 30% UDMA, 20% Di-TMPTTA | Expected to be comparable or slightly lower due to restricted mobility. |

## Flexural Strength and Modulus Testing

Flexural strength and modulus are crucial indicators of a material's ability to withstand chewing forces without fracturing.

Protocol (based on ISO 4049):

- Specimen Preparation:
  - Prepare bar-shaped specimens (25 mm x 2 mm x 2 mm) by filling a stainless steel mold with the uncured composite paste.
  - Cover the mold with Mylar strips and glass slides, and apply pressure to extrude excess material.
  - Light-cure the specimens from both the top and bottom surfaces at three overlapping points for 40 seconds each.

- Remove the specimens from the mold and lightly polish the edges to remove any flash.
- Conditioning:
  - Store the prepared specimens in distilled water at 37°C for 24 hours before testing.
- Three-Point Bending Test:
  - Use a universal testing machine with a three-point bending fixture. The span between the supports should be 20 mm.
  - Apply a load to the center of the specimen at a crosshead speed of 1 mm/min until fracture occurs.
- Calculation:
  - Flexural Strength ( $\sigma$ ) is calculated using the formula:  $\sigma = 3FL / 2bh^2$  where F is the maximum load at fracture, L is the span length, b is the specimen width, and h is the specimen height.
  - Flexural Modulus (E) is calculated from the slope of the initial linear portion of the load-deflection curve.

**Table 3: Expected Mechanical Properties of Di-TMPTTA Composites**

| Property                | Control (No Di-TMPTTA) | Experimental (with Di-TMPTTA) |
|-------------------------|------------------------|-------------------------------|
| Flexural Strength (MPa) | 80 - 120               | Potentially 100 - 150         |
| Flexural Modulus (GPa)  | 8 - 12                 | Potentially 10 - 16           |

## In Vitro Cytotoxicity Assessment

Biocompatibility is a primary concern for all dental materials. The MTT assay is a standard method to assess the cytotoxicity of leachable components from the cured composite.

Protocol:

- Cell Culture:
  - Culture human gingival fibroblasts (HGFs) or a suitable fibroblast cell line (e.g., L929) in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified 5% CO<sub>2</sub> atmosphere.
- Eluate Preparation:
  - Prepare disc-shaped specimens of
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